

An In-depth Technical Guide to the Synthesis of Calcium 4-aminobenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthesis methods for calcium 4-aminobenzoate. It includes detailed experimental protocols, a comparative analysis of different synthetic routes, and methods for the characterization of the final product. This document is intended to serve as a valuable resource for researchers and professionals involved in the development and manufacturing of pharmaceuticals and related chemical entities.

Introduction

Calcium 4-aminobenzoate, also known as calcium para-aminobenzoate, is the calcium salt of 4-aminobenzoic acid (PABA). PABA is a naturally occurring substance and is a precursor in the biosynthesis of folate in bacteria. The calcium salt form can offer advantages in terms of stability, solubility, and bioavailability for various applications, including in the pharmaceutical industry. This guide focuses on the chemical synthesis of this compound, providing practical and detailed methodologies.

Molecular Structure and Properties:

Molecular Formula: C14H12CaN2O4[1][2]

Molecular Weight: 312.33 g/mol [1][2]



• CAS Number: 60154-17-8[1][2]

Synthesis Methodologies

The primary and most direct method for the synthesis of calcium 4-aminobenzoate involves the reaction of a calcium base with 4-aminobenzoic acid. Below are detailed protocols for two common approaches.

Method 1: Reaction of 4-Aminobenzoic Acid with Calcium Hydroxide

This method is a straightforward acid-base neutralization reaction.

Experimental Protocol:

- Preparation of Reactants:
 - Accurately weigh a stoichiometric amount of 4-aminobenzoic acid (PABA).
 - Prepare a fresh aqueous solution of calcium hydroxide, Ca(OH)₂, by dissolving it in deionized water. The concentration should be calculated to provide a 1:2 molar ratio of calcium hydroxide to 4-aminobenzoic acid.

Reaction:

- In a reaction vessel equipped with a magnetic stirrer, dissolve the 4-aminobenzoic acid in deionized water. Gentle heating may be applied to aid dissolution.
- Slowly add the calcium hydroxide solution to the PABA solution while stirring continuously.
- Continue stirring the reaction mixture at room temperature for a period of 2-4 hours to ensure the reaction goes to completion.
- Isolation and Purification:
 - The resulting precipitate of calcium 4-aminobenzoate is collected by vacuum filtration.



- Wash the collected solid with cold deionized water to remove any unreacted starting materials or soluble impurities.
- Further wash the product with a small amount of ethanol to aid in drying.
- Dry the purified calcium 4-aminobenzoate in a vacuum oven at a temperature of 60-80°C until a constant weight is achieved.

Method 2: Reaction of 4-Aminobenzoic Acid with Calcium Oxide

This method utilizes calcium oxide as the basic calcium source.

Experimental Protocol:

- Preparation of Reactants:
 - Weigh a stoichiometric amount of 4-aminobenzoic acid.
 - Weigh a stoichiometric amount of calcium oxide (CaO), ensuring it is of high purity.
- Reaction:
 - Suspend the 4-aminobenzoic acid in deionized water in a reaction vessel with vigorous stirring.
 - Gradually add the calcium oxide powder to the suspension. The reaction of CaO with water is exothermic and will form calcium hydroxide in situ.
 - Continue to stir the mixture for 4-6 hours at room temperature. The reaction progress can be monitored by the dissolution of the reactants and the formation of the product precipitate.
- Isolation and Purification:
 - Collect the precipitated calcium 4-aminobenzoate by vacuum filtration.



- Wash the product thoroughly with deionized water to remove any residual calcium hydroxide or unreacted PABA.
- Perform a final wash with ethanol.
- Dry the product in a vacuum oven at 60-80°C to a constant weight.

Data Presentation

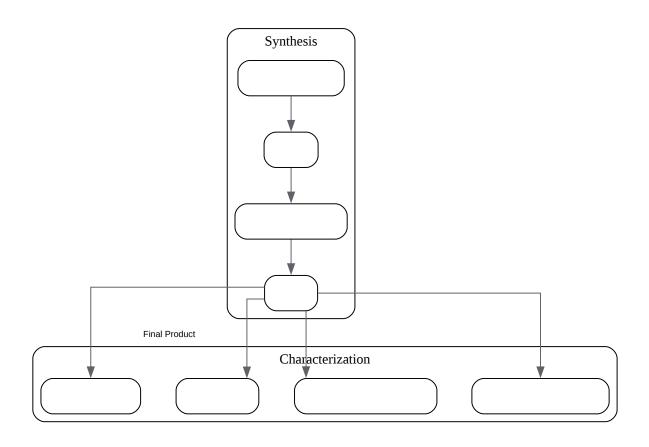
The following table summarizes the key quantitative parameters for the described synthesis methods. Please note that the yield and purity are expected values and can vary based on the specific experimental conditions and the purity of the starting materials.

Synthesis Method	Calcium Source	Molar Ratio (Ca:PABA)	Solvent	Expected Yield (%)	Expected Purity (%)
Method 1	Calcium Hydroxide	1:2	Water	> 90	> 98
Method 2	Calcium Oxide	1:2	Water	> 90	> 98

Visualization of Processes Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of calcium 4-aminobenzoate.





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General workflow for synthesis and characterization.

Reaction Diagrams

The chemical reactions for the two primary synthesis methods are depicted below.

Method 1: Reaction with Calcium Hydroxide

2 (4-Aminobenzoic Acid) + Ca(OH)₂ \rightarrow [H₂N-C₆H₄-COO]₂Ca + 2 H₂O



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Synthesis from calcium hydroxide.

Method 2: Reaction with Calcium Oxide

2 (4-Aminobenzoic Acid) + CaO \rightarrow [H₂N-C₆H₄-COO]₂Ca + H₂O

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Synthesis from calcium oxide.

Characterization of Calcium 4-aminobenzoate

To confirm the identity, purity, and structure of the synthesized calcium 4-aminobenzoate, the following analytical techniques are recommended:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups. The spectrum should show the disappearance of the carboxylic acid O-H stretch from PABA and the appearance of characteristic carboxylate salt stretches. The N-H stretching vibrations of the amino group should also be present.
- Powder X-ray Diffraction (PXRD): To confirm the crystalline structure of the product and to ensure it is a phase-pure material.
- Thermal Analysis (DSC/TGA): Differential Scanning Calorimetry (DSC) can be used to
 determine the melting point and thermal stability of the compound. Thermogravimetric
 Analysis (TGA) can be used to determine the presence of any hydrated water molecules and
 the decomposition temperature.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final product and to quantify any residual 4-aminobenzoic acid.

Conclusion

The synthesis of calcium 4-aminobenzoate can be readily achieved through the neutralization of 4-aminobenzoic acid with either calcium hydroxide or calcium oxide in an aqueous medium.



Both methods are expected to produce a high-purity product in high yield. The choice between calcium hydroxide and calcium oxide may depend on the availability, cost, and reactivity of the starting materials. Proper characterization of the final product is crucial to ensure it meets the required quality standards for its intended application. This guide provides a solid foundation for the successful synthesis and analysis of calcium 4-aminobenzoate in a laboratory or research setting.

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References

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- 2. Calcium 4-aminobenzoate (1:2) | C14H12CaN2O4 | CID 108901 PubChem [pubchem.ncbi.nlm.nih.gov]
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